

# 3-tert-Butylbenzenesulfonyl Chloride: A Technical Overview of its Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-tert-butylbenzenesulfonyl  
Chloride

Cat. No.: B1302608

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-tert-butylbenzenesulfonyl chloride**. The information is compiled for researchers, scientists, and professionals in drug development who may utilize this compound as a reagent or building block in synthetic chemistry. While extensive data on all physical parameters for this specific isomer is limited in publicly available literature, this document summarizes the available quantitative data and presents standardized experimental protocols for the determination of key physical properties.

## Core Physical Properties

Quantitative data for **3-tert-butylbenzenesulfonyl chloride** is summarized in the table below. It is important to note that experimentally determined values for melting point and density of the 3-tert-butyl isomer are not readily available in the cited literature. The physical form has been described as a colorless to yellow liquid, semi-solid, or solid, suggesting a melting point near ambient temperature.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO <sub>2</sub> S	[1][2][3]
Molecular Weight	232.72 g/mol	[1][2]
Boiling Point	301.9 °C at 760 mmHg	[1]
93-94 °C at 0.8 mmHg	[2]	
Physical Form	Colorless to Yellow Liquid or Semi-Solid or Solid	
Purity	97%	
Storage Temperature	2-8 °C, under inert atmosphere	

## Experimental Protocols

Detailed experimental methodologies for determining the primary physical properties of sulfonyl chlorides are outlined below. These represent standard laboratory procedures and can be applied to **3-tert-butylbenzenesulfonyl chloride**.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions to a liquid. This property is a crucial indicator of purity.[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **3-tert-butylbenzenesulfonyl chloride** is crystalline and dry. If necessary, grind the sample to a fine powder using a mortar and pestle.[4]
- Pack the capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.[5]
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to about 20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.[5]

## Boiling Point Determination (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6]

Apparatus:

- Thiele tube or a small beaker for a heating bath
- Heating oil (e.g., mineral oil)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- Place a small amount of liquid **3-tert-butylbenzenesulfonyl chloride** into the small test tube.
- Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer.
- Immerse the assembly in the Thiele tube or oil bath.
- Heat the apparatus gently. As the temperature rises, air will escape from the capillary tube.<sup>[7]</sup>  
<sup>[8]</sup>
- When a steady stream of bubbles emerges from the capillary tube, stop heating.<sup>[8]</sup>
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.<sup>[6]</sup><sup>[8]</sup>

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. For a solid, the pycnometer method is a precise technique.<sup>[9]</sup>

Apparatus:

- Pycnometer (a flask with a specific, known volume)
- Analytical balance
- A liquid in which the solid is insoluble (e.g., a hydrocarbon solvent)

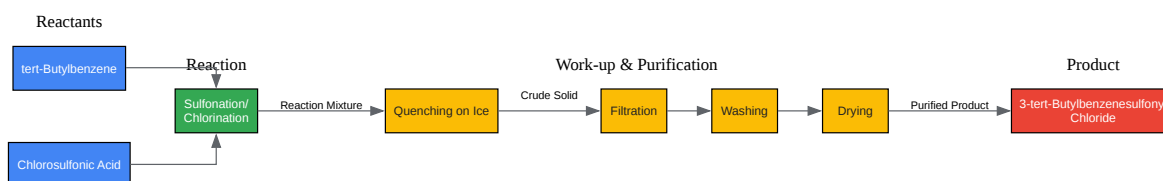
Procedure:

- Weigh the clean, dry, and empty pycnometer.
- Place a sample of solid **3-tert-butylbenzenesulfonyl chloride** into the pycnometer and weigh it again to determine the mass of the sample.

- Fill the pycnometer containing the sample with the chosen liquid, ensuring no air bubbles are trapped, and weigh it.
- Empty and clean the pycnometer. Fill it with the same liquid and weigh it.
- The density of the solid can be calculated using the recorded masses and the known density of the liquid.

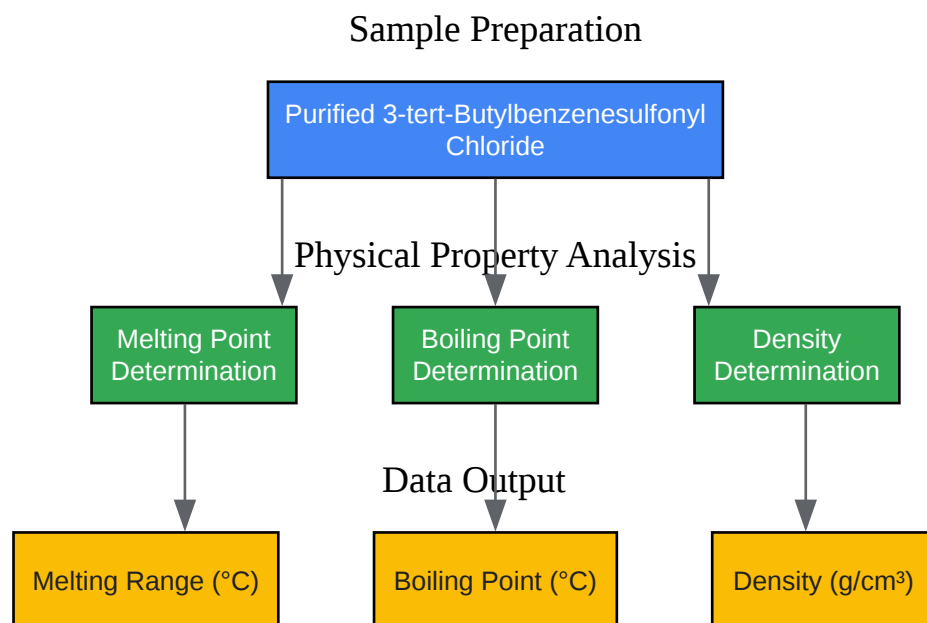
## Logical and Experimental Workflows

The following diagrams illustrate the logical relationships in the synthesis and purification of a benzenesulfonyl chloride, which is applicable to **3-tert-butylbenzenesulfonyl chloride**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **3-tert-butylbenzenesulfonyl chloride**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the determination of physical properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [angenechemical.com](http://angenechemical.com) [[angenechemical.com](http://angenechemical.com)]
- 2. CAS 2905-26-2 | 6762-5-X2 | MDL MFCD03789234 | 3-(tert-Butyl)benzenesulfonyl chloride | SynQuest Laboratories [[synquestlabs.com](http://synquestlabs.com)]
- 3. 3-TERT-BUTYL BENZENESULFONYL CHLORIDE CAS#: 2905-26-2 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 4. [chm.uri.edu](http://chm.uri.edu) [[chm.uri.edu](http://chm.uri.edu)]
- 5. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
- 6. [vijaynazare.weebly.com](http://vijaynazare.weebly.com) [[vijaynazare.weebly.com](http://vijaynazare.weebly.com)]

- 7. Video: Boiling Points - Procedure [jove.com]
- 8. chymist.com [chymist.com]
- 9. mt.com [mt.com]
- To cite this document: BenchChem. [3-tert-Butylbenzenesulfonyl Chloride: A Technical Overview of its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302608#3-tert-butylbenzenesulfonyl-chloride-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)